

Technical Guide: Solubility & Handling of 4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl

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Compound of Interest

Compound Name: 4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl

Cat. No.: B8179718

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Executive Summary

4-(3-Azetidinyl)-2-phenyl-morpholine dihydrochloride is a highly polar, ionic building block characterized by two basic nitrogen centers (morpholine and azetidine rings) stabilized as a dihydrochloride salt.^[1]

- **Primary Solvent (Stock):** DMSO (Dimethyl Sulfoxide) is the gold standard for preparing stable, high-concentration stock solutions (typically 10 mM to 50 mM) for biological assays.
- **Secondary Solvent (Aqueous):** The compound is highly soluble in Water, but the 2HCl salt form yields a significantly acidic solution (pH ~2–3). Direct dissolution in unbuffered water is suitable for chemical synthesis but requires buffering for biological applications.
- **Critical Handling:** The salt is hygroscopic. Exposure to ambient moisture will degrade the solid state's flowability and alter the effective molecular weight.

Physicochemical Profile

Understanding the molecular architecture is a prerequisite for predicting solubility behavior.

Property	Details	Implications for Solubility
Compound Class	Substituted Phenylmorpholine (Diamine)	CNS-active scaffold; structurally related to phenmetrazine analogs.[2][3]
Salt Form	Dihydrochloride (2HCl)	Highly ionic; significantly increases water solubility compared to the free base; lowers pH of aqueous solutions.
Polarity	High	Excellent solubility in polar solvents (Water, DMSO); poor solubility in non-polar solvents (Hexane, Toluene).
Hygroscopicity	High	Tendency to absorb atmospheric water; weigh quickly or in a controlled atmosphere.

Solubility Data & Solvent Compatibility

Dimethyl Sulfoxide (DMSO)

Status: Recommended for Stock Solutions. DMSO is the preferred solvent for long-term storage of research compounds. It disrupts the crystal lattice of the HCl salt effectively without causing dissociation-related instability.

- Solubility Limit: Typically ≥ 50 mg/mL (approx. 150–200 mM).
- Stability: High. Frozen DMSO stocks (-20°C) prevent hydrolysis and oxidation.
- Protocol Note: The dissolution process is endothermic; slight warming (37°C) may speed up saturation.

Water (Aqueous Media)

Status: Soluble (with pH Caution). The dihydrochloride salt dissolves readily in water due to ionic solvation.

- Solubility Limit: Typically ≥ 50 mg/mL.
- pH Impact: Dissolving the 2HCl salt releases 2 equivalents of protons (), resulting in a strongly acidic solution.
 - Example: A 10 mM solution in unbuffered water may have a pH < 3.0 .
- Biological Use: Do not add the pure stock directly to cells. Dilute into a buffered medium (e.g., PBS, HEPES) to neutralize the acidity.

Ethanol & Organic Solvents

- Ethanol: Moderate solubility. Often requires heating. Not recommended for high-concentration stocks due to evaporation risks.
- DCM / Chloroform: Poor solubility for the 2HCl salt. Requires conversion to the free base for extraction into these solvents.

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution in DMSO

Objective: Create a stable master stock for biological screening.

Reagents:

- Solid **4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl** (MW ≈ 291.2 g/mol ; verify specific batch MW including water content).
- Anhydrous DMSO ($\geq 99.9\%$, sterile filtered).

Workflow:

- Weighing: Accurately weigh 2.91 mg of the solid into a sterile microcentrifuge tube.

- Tip: If static electricity is an issue, use an anti-static gun.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds.
 - Visual Check: Solution should be clear and colorless. If particles remain, sonicate for 5 minutes at 40 kHz.
- Aliquot & Store: Dispense into 50 μ L aliquots to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol B: Aqueous Working Solution (Buffer Exchange)

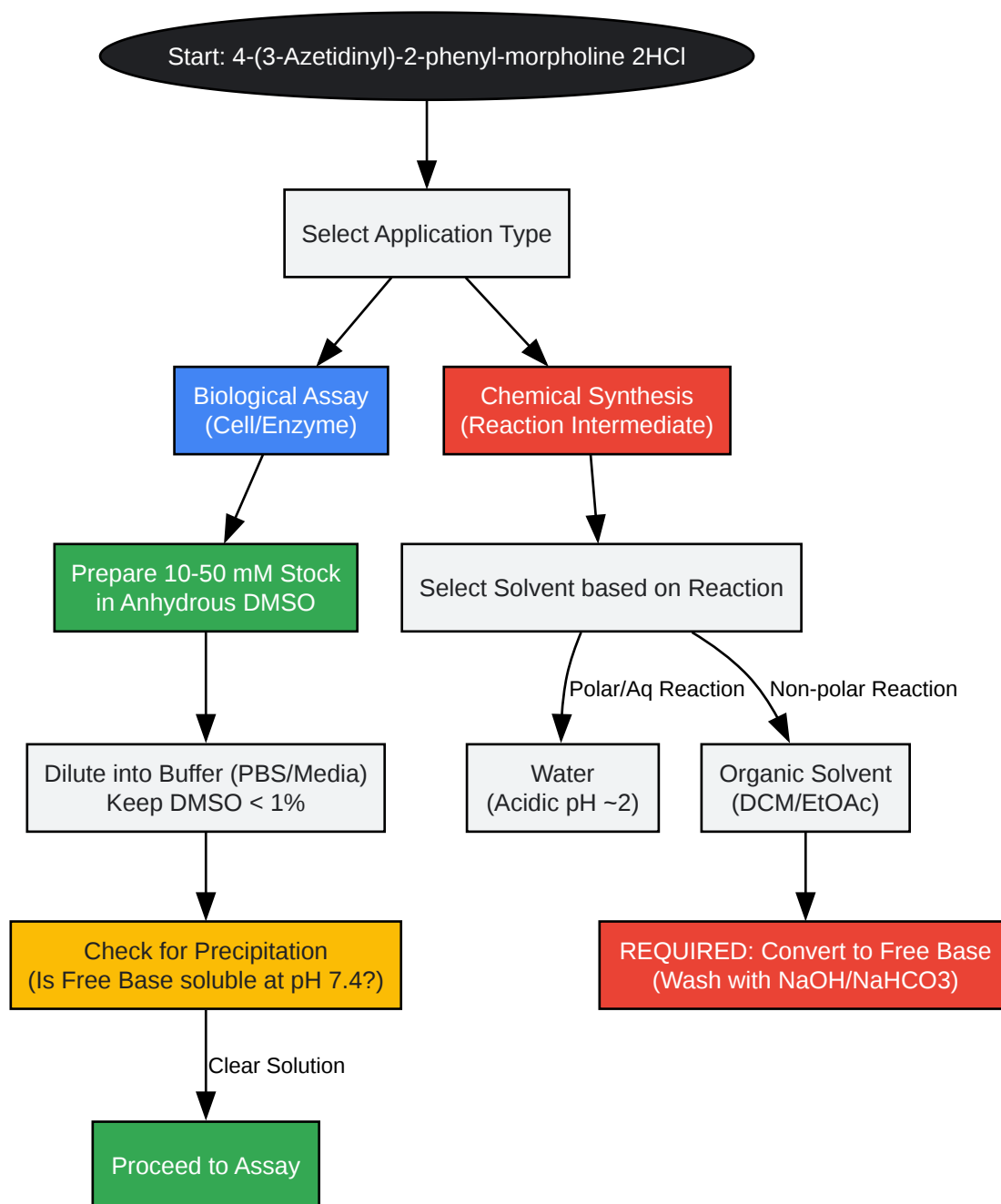
Objective: Dilute DMSO stock into aqueous buffer for assay use.

Workflow:

- Thaw: Thaw the DMSO stock at room temperature (or 37°C if crystals are visible).
- Dilution: Slowly add the DMSO stock to the aqueous buffer (e.g., PBS pH 7.4) while vortexing.
 - Rule of Thumb: Keep final DMSO concentration $< 0.5\%$ (v/v) to avoid solvent toxicity in cell assays.
- Precipitation Check: Inspect for cloudiness (precipitation of the free base).
 - Mechanism:[4][5] At neutral pH (7.4), the morpholine/azetidines may partially deprotonate. If the free base is insoluble, precipitation occurs.
 - Remedy: If precipitation occurs, lower the concentration or use a vehicle with a solubilizer (e.g., 5% Tween-80 or Cyclodextrin).

Decision Logic & Visualization Solvent Selection Framework

The following decision tree guides the researcher in selecting the appropriate solvent system based on the experimental end-point.

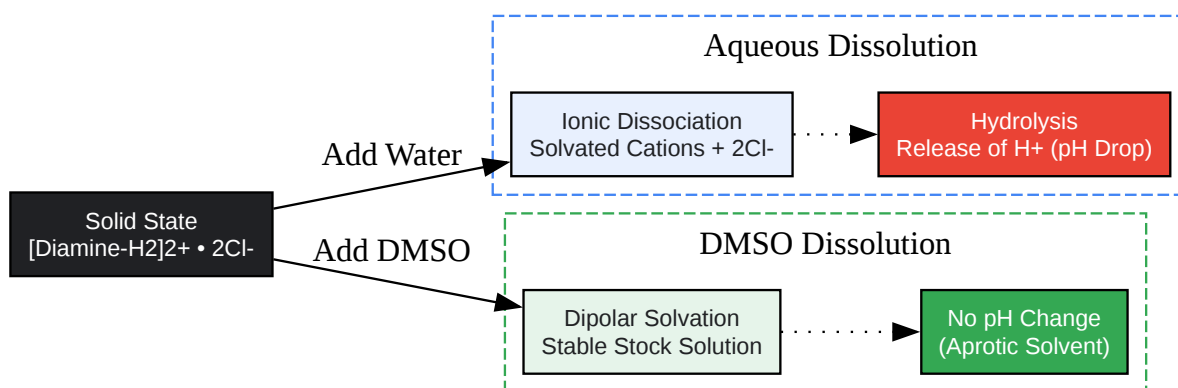


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Figure 1: Solvent selection decision tree for biological vs. chemical applications.

Dissolution Mechanism

The diagram below illustrates the dissociation of the dihydrochloride salt in water versus DMSO.



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Figure 2: Mechanistic difference between aqueous dissociation (acidic) and DMSO solvation (neutral/aprotic).

Troubleshooting & FAQs

Q: My aqueous solution turned cloudy upon adding NaOH.

- Cause: You likely raised the pH above the pKa of the morpholine/azetidine amines (typically pKa ~8–9). This converts the soluble salt into the insoluble "free base" oil or solid.
- Solution: If a neutral pH is required and precipitation occurs, add a co-solvent (DMSO) or a complexing agent (Cyclodextrin).

Q: The solid is sticky and hard to weigh.

- Cause: The 2HCl salt is hygroscopic and has absorbed moisture from the air.
- Solution: Dry the vial in a vacuum desiccator over

overnight before weighing. Alternatively, dissolve the entire vial content in a known volume of DMSO to create a master stock, then calculate concentration based on the supplier's stated mass.

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